

"3-Nitro-N-phenylthiophen-2-amine" chemical structure and nomenclature

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Compound of Interest

Compound Name: 3-Nitro-N-phenylthiophen-2-amine

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An In-depth Technical Guide to 3-Nitro-N-phenylthiophen-2-amine

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and synthesis of **3-Nitro-N-phenylthiophen-2-amine**. The content is tailored for researchers, scientists, and professionals involved in drug development, offering detailed experimental protocols and structured data presentation.

Chemical Structure and Nomenclature

IUPAC Name: **3-nitro-N-phenylthiophen-2-amine**

Chemical Formula: C₁₀H₈N₂O₂S

Chemical Structure:

Caption: Chemical structure of **3-Nitro-N-phenylthiophen-2-amine**.

Physicochemical Properties

While a comprehensive dataset for **3-Nitro-N-phenylthiophen-2-amine** is not readily available in the public domain, the table below summarizes the available information for a closely related analogue, 3-nitro-N-(p-tolyl)thiophen-2-amine, which was synthesized and characterized in a key study.^{[1][2][3]}

Property	Value	Reference
Molecular Formula	C11H10N2O2S	[1][2][3]
Appearance	Solid	[1][2][3]
Synthesis Yield	Good	[1][2][3]

Synthesis

A novel and efficient protocol for the synthesis of N-substituted 3-nitrothiophen-2-amines, including the phenyl derivative, has been developed.[1][2][3] This method involves the reaction of α -nitroketene N,S-aryl/alkylaminoacetals with 1,4-dithiane-2,5-diol.

Experimental Protocol

The synthesis of N-substituted 3-nitrothiophen-2-amines is achieved through a one-pot reaction. The general procedure is as follows:

- A mixture of the appropriate α -nitroketene N,S-acetal (1 mmol), 1,4-dithiane-2,5-diol (1 mmol), and potassium carbonate (K_2CO_3) (2 mmol) is prepared in ethanol (10 mL).
- The reaction mixture is refluxed.
- The progress of the reaction is monitored by Thin Layer Chromatography (TLC).
- Upon completion, the mixture is poured into water.
- The resulting precipitated solid is filtered and washed with ethanol to yield the pure product.

This protocol is advantageous as it often does not require chromatographic purification.[1][2][3]

Synthesis Workflow



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Caption: General experimental workflow for the synthesis of N-substituted 3-nitrothiophen-2-amines.

Structural Characterization

The structure of N-substituted 3-nitrothiophen-2-amines synthesized via the described method was confirmed using a combination of spectroscopic techniques and X-ray crystallography.[1][2][3]

- NMR Spectroscopy: One- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy was used to elucidate the molecular structure.
- Mass Spectrometry: Mass spectral data confirmed the molecular weight of the synthesized compounds.
- Microanalysis: Elemental analysis provided further confirmation of the empirical formula.
- X-ray Crystallography: The unambiguous structure of a representative N-substituted 3-nitrothiophen-2-amine was determined by single-crystal X-ray diffraction.[1][2][3]

Biological Significance and Potential Applications

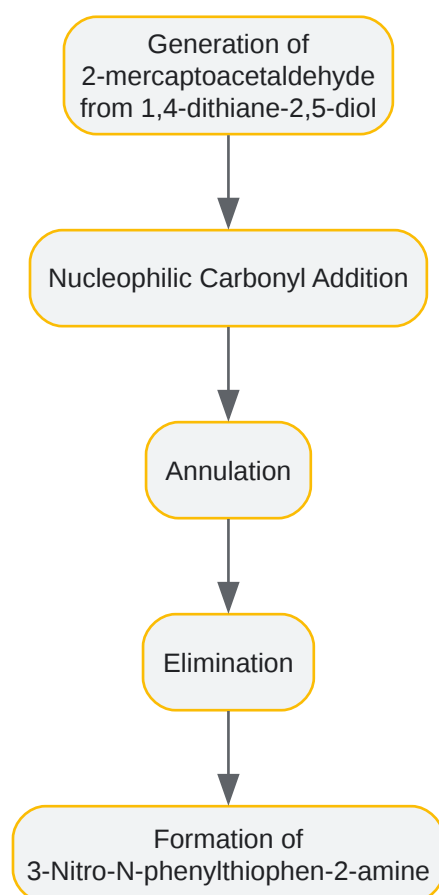
While specific signaling pathways for **3-Nitro-N-phenylthiophen-2-amine** have not been detailed, the 2-aminothiophene scaffold is a crucial pharmacophore found in a variety of biologically active compounds.[1] Derivatives of 2-aminothiophene have demonstrated a wide range of pharmacological activities, including:

- Neuroleptic activity (e.g., olanzapine)[1]
- Allosteric modulation of adenosine receptors[1]
- Anti-inflammatory properties (e.g., tinoridine)[1]
- Antiviral and antitumor activities[1]

The presence of the nitro group in the thiophene ring is also significant, as nitrothiophenes are known to be important chemotherapeutic agents.[1] Therefore, **3-Nitro-N-phenylthiophen-2-amine** represents a molecule of interest for further investigation in drug discovery and development.

Logical Relationships in Synthesis

The synthesis of **3-Nitro-N-phenylthiophen-2-amine** is a multi-step process that occurs in a single pot. The transformation involves the generation of two new carbon-carbon bonds and is presumed to proceed through a sequence of key chemical events.



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Caption: Presumed reaction sequence for the formation of the 2-amino-3-nitrothiophene core.
[1][2][3]

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- 2. An efficient synthesis of N-substituted 3-nitrothiophen-2-amines - PubMed [pubmed.ncbi.nlm.nih.gov]
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